Spectroscopic comparison of Crotonophenone and its saturated analog

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Compound of Interest	
Compound Name:	*Crotonophenone*
CAS No.:	*35845-66-0*
Cat. No.:	*B3023600*

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Spectroscopic Comparison Guide: Crotonophenone vs. Butyrophenone

-Unsaturated vs. Saturated Aryl Ketones

Executive Summary

This guide delineates the spectroscopic divergence between **Crotonophenone** (1-phenyl-2-buten-1-one) and Butyrophenone (1-phenylbutan-1-one). The primary distinction lies in the

-unsaturation of **Crotonophenone**, which introduces a conjugated

-system extending from the phenyl ring through the carbonyl to the alkene.

Key Differentiators:

- UV-Vis: **Crotonophenone** exhibits a bathochromic shift (Red Shift) and hyperchromic effect due to extended conjugation compared to Butyrophenone.
- FT-IR: The carbonyl stretching frequency (

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) of **Crotonophenone** is lowered by

due to resonance-induced single-bond character.

- NMR: **Crotonophenone** displays distinct vinylic signals with large coupling constants (

  for trans), whereas Butyrophenone shows a standard aliphatic triplet-multiplet-triplet pattern.
- Mass Spectrometry: Butyrophenone is characterized by a dominant McLafferty rearrangement peak (

  120), which is structurally suppressed in **Crotonophenone**.

Molecular Profiles

Feature	Crotonophenone	Butyrophenone
IUPAC Name	(E)-1-phenyl-2-buten-1-one	1-phenylbutan-1-one
Structure	Ph-C(=O)-CH=CH-CH	Ph-C(=O)-CH -CH -CH
Hybridization	(C , C)	(C , C)
Electronic System	Cross-Conjugated ( )	Conjugated ( )
Key Application	Chalcone synthesis intermediate, photo-crosslinking	Antipsychotic pharmacophore (Haloperidol precursor)

Spectroscopic Deep Dive

UV-Visible Spectroscopy: The Conjugation Effect[2]

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The electronic transition of interest is the

transition (K-band) and the

transition (R-band).

- Butyrophenone: Acts as a simple acetophenone derivative. The alkyl chain exerts a negligible auxochromic effect.
  - (

    ,

)
  - (

    , weak)
- **Crotonophenone**: The introduction of the C=C double bond creates an extended conjugated system. According to Molecular Orbital (MO) theory, conjugation raises the energy of the HOMO (

) and lowers the energy of the LUMO (

  ), reducing the energy gap (

).
  - Bathochromic Shift: The

    band shifts to longer wavelengths (

).
  - Hyperchromic Effect: The intensity (

) increases due to the higher probability of transition in the larger chromophore.

Theoretical Prediction (Woodward-Fieser Rules for Enones):

- Base value (Acyclic Enone): 215 nm

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- -substituent (Phenyl? No, Ph is on Carbonyl): +0
- -substituent (Methyl): +12 nm
- Extended Conjugation with Phenyl: +30-35 nm (estimated for Ph-C=O overlap)
- Calculated

  :

  .

Infrared Spectroscopy (FT-IR): Bond Strength Analysis

The carbonyl stretching frequency is a direct probe of bond order.

- Butyrophenone (

  ): The carbonyl is conjugated only with the phenyl ring. The bond retains significant double-bond character.
- **Crotonophenone** (

  ): The carbonyl is conjugated with both the phenyl ring and the vinyl group. Resonance structures delocalize the

  -electrons, increasing the single-bond character of the C=O bond. By Hooke's Law, a weaker bond constant (

) results in a lower vibrational frequency.

Experimental Note: In non-polar solvents (e.g.,

), these values may shift slightly higher, but the differential (

) remains constant.

Nuclear Magnetic Resonance (H NMR)

This is the definitive tool for structural confirmation.

Butyrophenone (Saturated):

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- -CH

  : Triplet at

  . Deshielded by the carbonyl anisotropy.
- -CH

  : Multiplet (sextet) at

  .
- -CH

  : Triplet at

  .

Crotonophenone (Unsaturated):

- Vinyl Protons (AB System):
  - H

    (C-3):

    .[1] Significantly deshielded due to resonance (the

    -carbon bears a partial positive charge in enone resonance structures).
  - H

    (C-2):

    .
  - Coupling (

    ): A coupling constant of

    confirms the trans (E) geometry.
- Methyl Group: Doublet at

(Allylic coupling,

).

Mass Spectrometry: Fragmentation Pathways

The presence of the double bond alters the available fragmentation mechanisms.

- Butyrophenone (McLafferty Rearrangement):
  - Requires a

    -hydrogen and a flexible chain to form a 6-membered transition state.
  - Mechanism:

    -H transfer to Carbonyl Oxygen

    Cleavage of

    bond.
  - Base Peak:

    120 (Enol of acetophenone) + Neutral Ethylene.
  - Secondary Peak:

    105 (Benzoyl cation,

    -cleavage).
- **Crotonophenone** (Suppressed McLafferty):
  - Although

    -hydrogens exist (on the terminal methyl), the rigid

    geometry of the double bond prevents the formation of the required transition state for McLafferty rearrangement.
  - Dominant Pathway:

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-cleavage to form the Benzoyl cation (

).

- Base Peak:

  105.

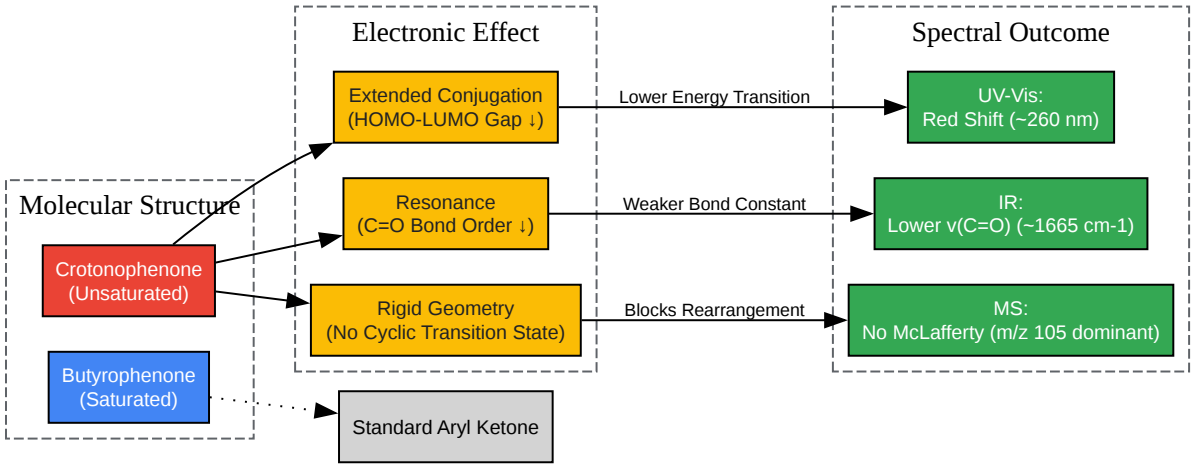
- Secondary Peak:

  131 (Cinnamoyl-type cation, loss of methyl).

Visual Analysis

Spectral Logic Flow

The following diagram illustrates the causal relationship between structural features and spectral readouts.



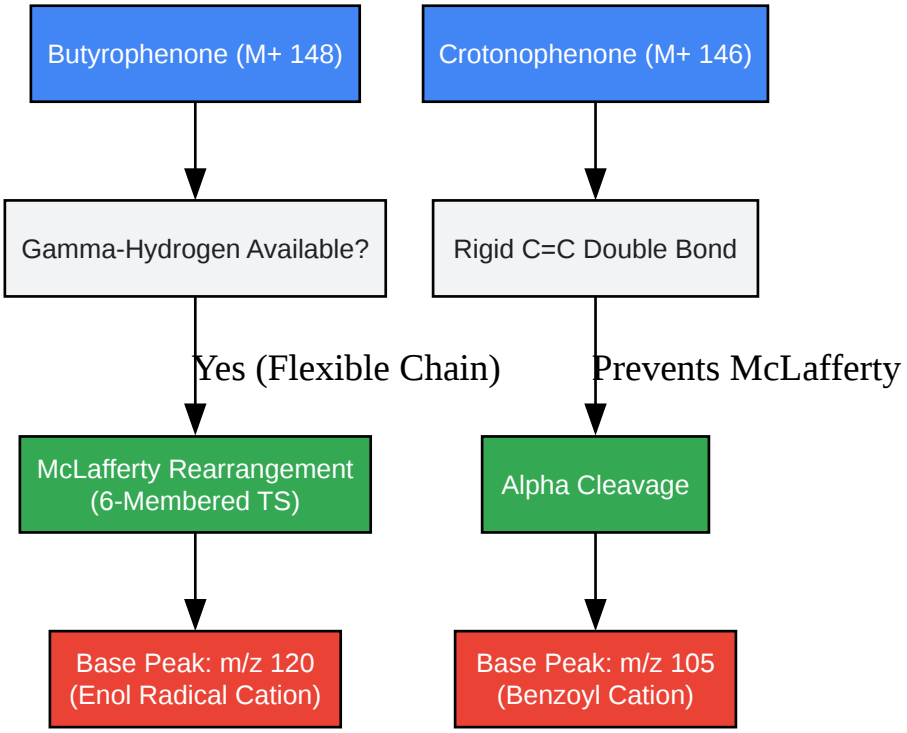
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Caption: Causal mapping of structural unsaturation to observable spectral shifts.

Experimental Workflow: MS Fragmentation

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Comparison of the fragmentation logic in Mass Spectrometry.



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Caption: Decision tree for predicting Mass Spec fragmentation patterns based on saturation.

Experimental Protocol: Standard Characterization

To replicate these data, ensure the following conditions are met.

UV-Vis Sample Preparation

- Solvent: Spectroscopic grade Ethanol (EtOH).
- Concentration: Prepare a

  stock solution.
  - Why? This concentration prevents aggregation while keeping absorbance within the linear dynamic range (0.1 - 1.0 A).
- Baseline: Run a blank scan with pure EtOH.

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- Scan Range: 200 nm to 400 nm.

NMR Setup

- Solvent: Deuterated Chloroform (

) with 0.03% TMS.
- Sample Mass: Dissolve 10-15 mg of compound in 0.6 mL solvent.
- Parameters:
  - Pulse angle:

    or

    .
  - Delay time (D1):

    seconds (ensure full relaxation of phenyl protons).
  - Scans: 16 (for

    H).

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